

Personal protective equipment for handling JB062

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Compound of Interest

Compound Name: JB062

Cat. No.: B15139701

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Essential Safety and Handling Guide for JB062

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the nonmuscle myosin inhibitor **JB062**. As a novel research chemical, a specific Safety Data Sheet (SDS) for **JB062** is not yet publicly available. The following guidance is based on the known chemical class of **JB062**—a 4-hydroxycoumarin imine—and general best practices for handling potent enzyme inhibitors in a laboratory setting.

Core Chemical Information

Identifier	Value
Chemical Name	JB062
Chemical Class	Nonmuscle Myosin Inhibitor, 4-Hydroxycoumarin Imine
CAS Number	2417988-00-0
Molecular Formula	C19H17NO4

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure personal safety. The following table summarizes recommended PPE for handling **JB062**, based on standard protocols for potent enzyme inhibitors and coumarin-related compounds.

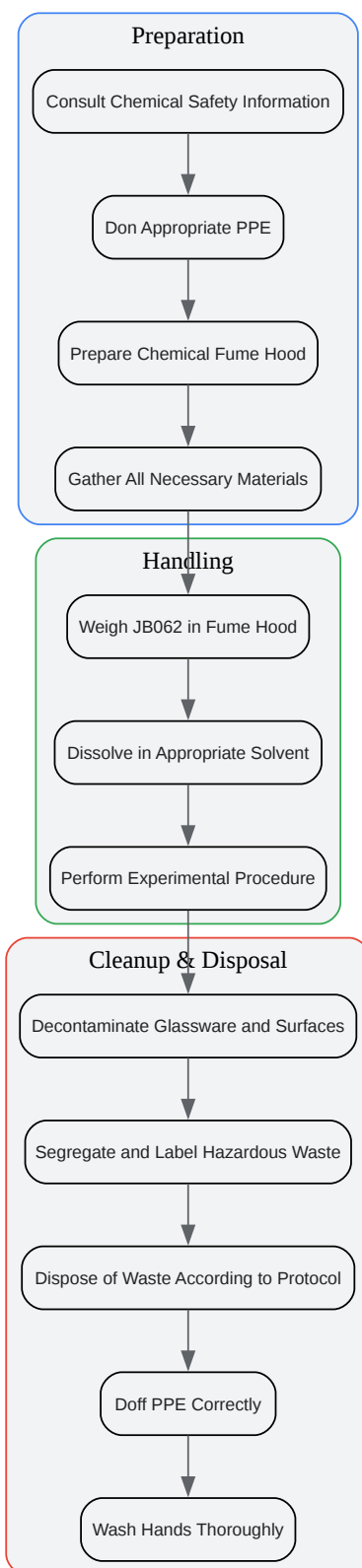
Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm)	Provides a barrier against skin contact. Double-gloving is recommended for handling concentrated solutions.
Eye Protection	Chemical safety goggles or a full-face shield	Protects eyes from splashes and aerosols.
Body Protection	Fully-fastened laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	Minimizes inhalation of powders or aerosols. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is recommended.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to maintain a safe laboratory environment.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **JB062** during experimental use.

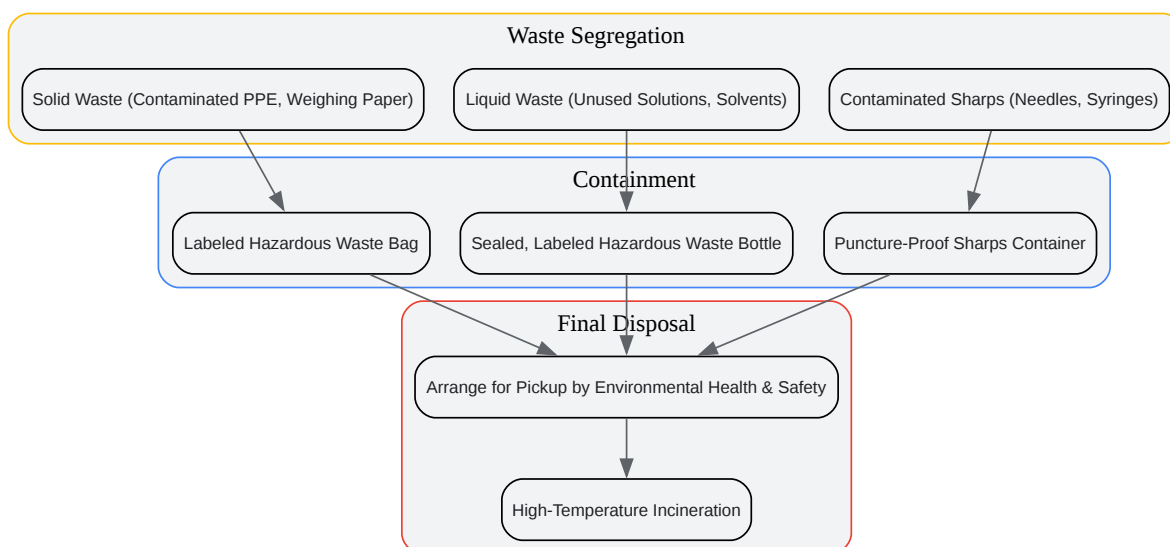


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Caption: Experimental workflow for handling **JB062**.

Disposal Plan for JB062 Waste

Proper disposal of **JB062** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.



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Caption: Disposal plan for **JB062** waste.

Experimental Protocols

Detailed experimental protocols for **JB062** are not widely published. However, based on studies of similar 4-hydroxycoumarin imine myosin inhibitors, the following general methodologies can be adapted.^{[1][2][3][4][5]}

Preparation of Stock Solutions

- **Work Environment:** All manipulations should be performed in a certified chemical fume hood.

- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully add the desired amount of **JB062** powder to the vial.
- **Solubilization:** Add the appropriate solvent (e.g., DMSO) to the vial to achieve the desired stock concentration.
- **Mixing:** Gently vortex or sonicate the solution until the **JB062** is completely dissolved.
- **Storage:** Store the stock solution in a tightly sealed container at -20°C or -80°C, protected from light.

General Cell Culture Treatment

- **Cell Seeding:** Plate cells at the desired density in appropriate culture vessels and allow them to adhere overnight.
- **Compound Dilution:** On the day of treatment, thaw the **JB062** stock solution and dilute it to the final working concentration in pre-warmed cell culture medium.
- **Cell Treatment:** Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **JB062**.
- **Incubation:** Return the cells to the incubator for the desired treatment duration.
- **Post-Treatment Analysis:** After the incubation period, proceed with the planned downstream analysis (e.g., cell viability assays, protein extraction).

Disclaimer: The information provided is for guidance purposes only and is based on the chemical class of **JB062**. It is not a substitute for a formal risk assessment. Always consult with your institution's Environmental Health and Safety (EHS) department for specific handling and disposal requirements.

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